

Application Notes and Protocols for the Identification of Rotundifuran by Mass Spectrometry

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Compound of Interest

Compound Name: *Rotundifuran*

Cat. No.: *B1679581*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Rotundifuran, a labdane-type diterpene primarily isolated from the fruits of *Vitex rotundifolia*, has garnered significant interest in the scientific community for its potential therapeutic properties, including anti-inflammatory and anticancer activities. Accurate and reliable identification and quantification of **Rotundifuran** in various matrices, such as plant extracts and biological samples, are crucial for ongoing research and development. Mass spectrometry (MS), coupled with liquid chromatography (LC), stands as a powerful analytical technique for the sensitive and specific analysis of **Rotundifuran**.

These application notes provide detailed protocols for the sample preparation, LC-MS/MS analysis, and data interpretation for the identification and quantification of **Rotundifuran**.

Experimental Protocols

Sample Preparation

The choice of sample preparation protocol is critical for accurate and reproducible results. The following are recommended methods for extracting **Rotundifuran** from plant materials and biological fluids.

1.1. Extraction from Vitex rotundifolia Plant Material

This protocol is suitable for the extraction of **Rotundifuran** from dried and powdered fruits of Vitex rotundifolia.

Materials:

- Dried, powdered fruits of Vitex rotundifolia
- Methanol (HPLC grade)
- Ethyl acetate (HPLC grade)
- n-Hexane (HPLC grade)
- Deionized water
- Rotary evaporator
- Ultrasonic bath
- Centrifuge
- Vortex mixer
- Syringe filters (0.22 µm, PTFE)

Procedure:

- Weigh 10 g of powdered Vitex rotundifolia fruits into a flask.
- Add 100 mL of 80% methanol and extract using an ultrasonic bath for 30 minutes at room temperature.
- Centrifuge the mixture at 4000 rpm for 15 minutes and collect the supernatant.
- Repeat the extraction process twice more with fresh solvent.

- Combine the supernatants and evaporate the solvent under reduced pressure using a rotary evaporator to obtain the crude extract.
- Suspend the crude extract in 50 mL of deionized water and partition successively with n-hexane (3 x 50 mL) and ethyl acetate (3 x 50 mL).
- The **Rotundifuran**-containing fraction is typically found in the ethyl acetate layer. Collect the ethyl acetate fractions and evaporate to dryness.
- Reconstitute the dried extract in a suitable volume of methanol for LC-MS/MS analysis.
- Filter the final solution through a 0.22 µm syringe filter before injection into the LC-MS/MS system.

1.2. Solid-Phase Extraction (SPE) for Biological Fluids (e.g., Plasma)

This protocol is designed for the cleanup and concentration of **Rotundifuran** from plasma samples.

Materials:

- Plasma sample
- Internal standard (IS) solution (e.g., a structurally similar labdane diterpene not present in the sample)
- C18 SPE cartridges
- Methanol (HPLC grade)
- Deionized water
- Acetonitrile (HPLC grade)
- Formic acid
- SPE vacuum manifold

- Nitrogen evaporator

Procedure:

- Thaw plasma samples to room temperature.
- To 500 μ L of plasma, add 50 μ L of the internal standard solution and vortex for 30 seconds.
- Condition a C18 SPE cartridge by passing 3 mL of methanol followed by 3 mL of deionized water.
- Load the pre-treated plasma sample onto the conditioned SPE cartridge.
- Wash the cartridge with 3 mL of 5% methanol in water to remove polar interferences.
- Elute **Rotundifuran** and the IS with 3 mL of acetonitrile.
- Evaporate the eluate to dryness under a gentle stream of nitrogen at 40°C.
- Reconstitute the residue in 100 μ L of the mobile phase (e.g., 50:50 acetonitrile:water with 0.1% formic acid).
- Vortex and transfer to an autosampler vial for LC-MS/MS analysis.

LC-MS/MS Analysis

2.1. Liquid Chromatography Conditions

Parameter	Value
Column	C18 column (e.g., 2.1 mm x 100 mm, 1.8 μ m)
Mobile Phase A	0.1% Formic acid in Water
Mobile Phase B	0.1% Formic acid in Acetonitrile
Gradient	0-2 min, 30% B; 2-10 min, 30-90% B; 10-12 min, 90% B; 12-12.1 min, 90-30% B; 12.1-15 min, 30% B
Flow Rate	0.3 mL/min
Column Temperature	40°C
Injection Volume	5 μ L

2.2. Mass Spectrometry Conditions

Parameter	Value
Ionization Mode	Electrospray Ionization (ESI), Positive
Capillary Voltage	3.5 kV
Ion Source Temp.	150°C
Desolvation Temp.	350°C
Cone Gas Flow	50 L/h
Desolvation Gas Flow	800 L/h
Collision Gas	Argon

2.3. Multiple Reaction Monitoring (MRM) Parameters for Quantification

The following MRM transitions are proposed for **Rotundifuran** based on its molecular weight (362.5 g/mol) and common fragmentation patterns of labdane diterpenes. These should be optimized for the specific instrument used.

Compound	Precursor Ion (m/z)	Product Ion (m/z)	Dwell Time (s)	Cone Voltage (V)	Collision Energy (eV)
Rotundifuran	363.2 [M+H] ⁺	303.2	0.1	30	15
Rotundifuran	363.2 [M+H] ⁺	121.1	0.1	30	25
Internal Standard	(To be determined)	(To be determined)	0.1	(To be determined)	(To be determined)

Data Presentation

Quantitative Analysis of Rotundifuran in Vitex rotundifolia Extracts

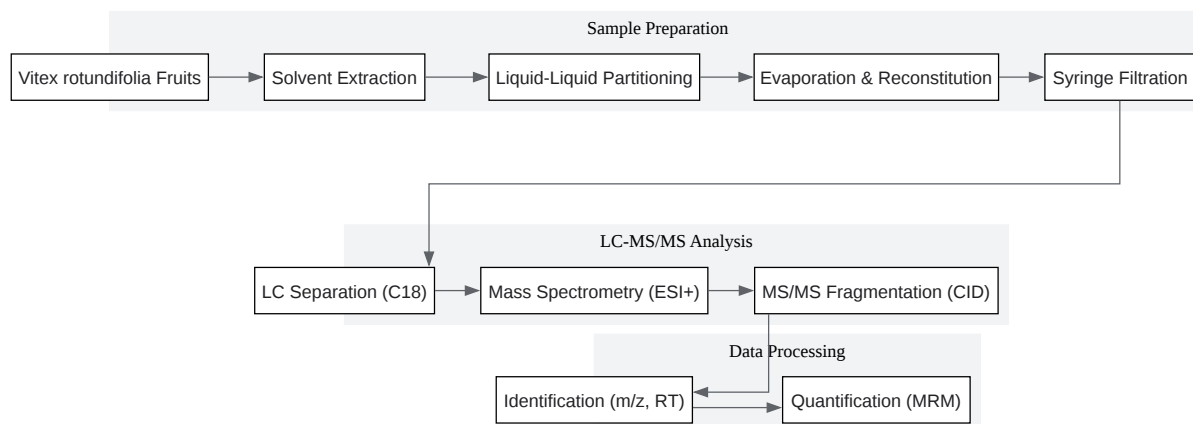
The following table presents illustrative quantitative data for **Rotundifuran** in different extracts of Vitex rotundifolia fruits, as determined by a validated LC-MS/MS method.

Sample ID	Extraction Solvent	Rotundifuran Concentration (µg/g of dried plant material) ± SD	Recovery (%)
VR-ext-01	80% Methanol	152.4 ± 8.1	95.2
VR-ext-02	95% Ethanol	135.7 ± 7.5	92.8
VR-ext-03	Ethyl Acetate	189.2 ± 10.3	98.1
VR-ext-04	Dichloromethane	110.5 ± 6.4	89.5

Note: The data presented in this table is for illustrative purposes and should be generated based on actual experimental results.

Visualizations

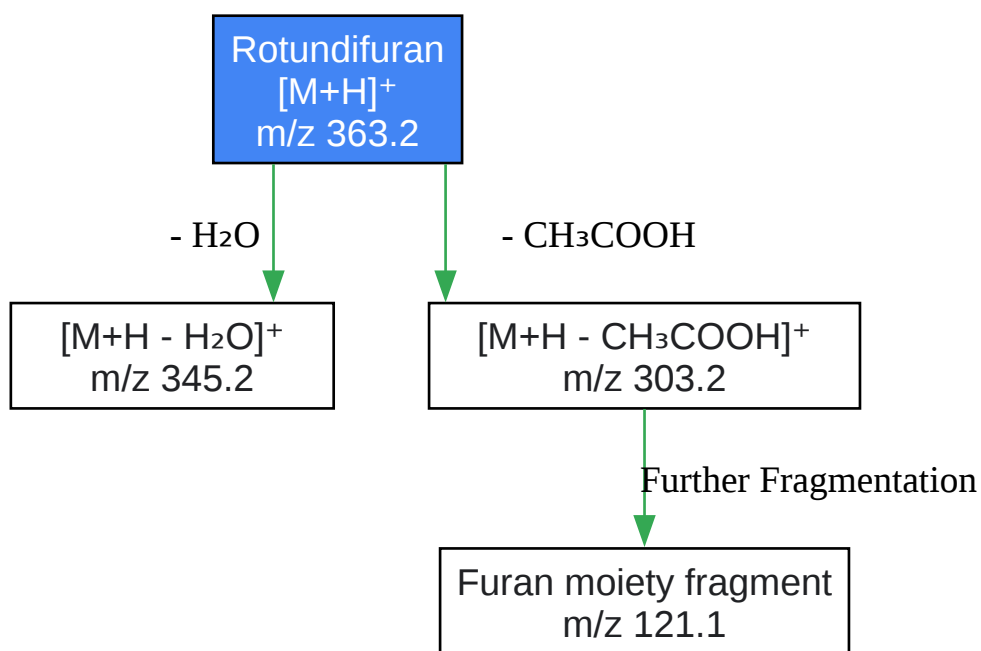
Experimental Workflow for Rotundifuran Identification



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Caption: Workflow for the identification and quantification of **Rotundifuran**.

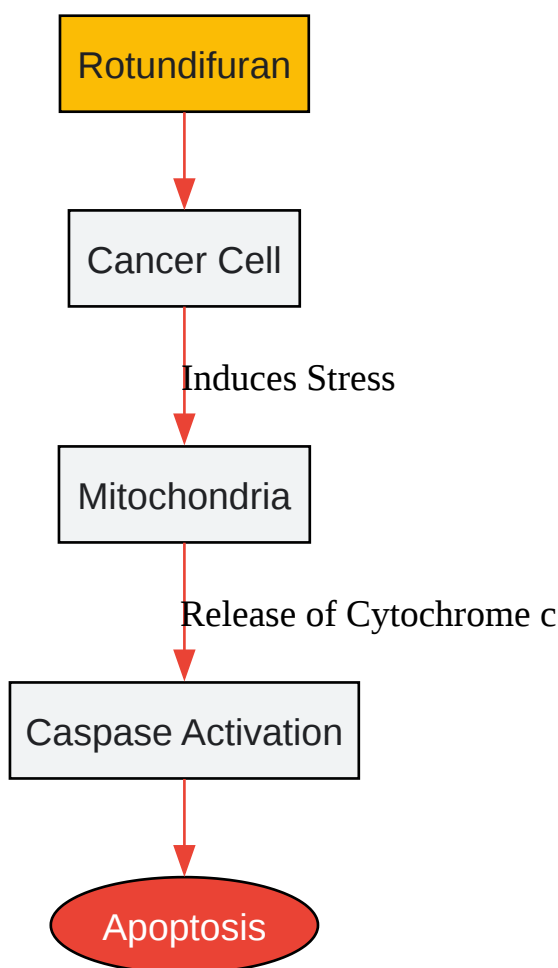
Proposed Fragmentation Pathway of Rotundifuran



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Caption: Proposed ESI-MS/MS fragmentation of **Rotundifuran**.

General Apoptosis Signaling Pathway Induced by Rotundifuran



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Caption: Simplified overview of **Rotundifuran**-induced apoptosis.

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